

Safe Handling and Disposal of GTP-gamma-S Tetralithium Salt (GTP-γ-S 4Li)

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Compound of Interest

Compound Name: GTP-gamma-S 4Li

Cat. No.: B15286757

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This guide provides essential safety and logistical information for the proper handling and disposal of Guanosine 5'-O-(3-thiotriphosphate), tetralithium salt (GTP-γ-S 4Li). Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Immediate Safety and Handling Protocols

GTP-γ-S 4Li is a non-hydrolyzable analog of GTP used to activate G-proteins.^{[1][2]} While not classified as acutely toxic, it is categorized as an irritant.^{[3][4]} Standard laboratory precautions should be observed at all times.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Safety glasses or goggles are mandatory.^[3]
- **Lab Coat:** A standard lab coat should be worn to protect from skin contact.^[3]

Handling:

- **Avoid inhalation of dust or powder.**^[3] Handle in a well-ventilated area or under a fume hood.^[3]
- **Prevent contact with skin and eyes.**^[3] In case of contact, rinse thoroughly with water.^[3]

- Wash hands thoroughly after handling.[\[3\]](#)

Storage:

- Store the lyophilized powder desiccated at -20°C for long-term stability.[\[5\]](#)[\[6\]](#)
- Some suppliers state stability for 6 months at 4°C when stored desiccated.[\[1\]](#)
- Reconstituted solutions should be aliquoted and stored at or below -20°C and are generally stable for up to 6 months.[\[1\]](#)[\[2\]](#)

Step-by-Step Disposal Procedure

The primary guideline for the disposal of GTP-γ-S 4Li is to follow all local, state, and federal regulations for chemical waste.[\[3\]](#)

- Waste Identification: Classify waste containing GTP-γ-S 4Li as chemical waste. This includes:
 - Expired or unused solid GTP-γ-S 4Li.
 - Contaminated consumables (e.g., pipette tips, microfuge tubes).
 - Aqueous solutions containing GTP-γ-S 4Li.
- Waste Segregation:
 - Do not mix GTP-γ-S 4Li waste with other waste streams unless permitted by your institution's environmental health and safety (EHS) office.
 - Collect solid waste in a clearly labeled, sealed container.
 - Collect liquid waste in a separate, leak-proof, and clearly labeled container.
- Labeling:
 - Label the waste container clearly with "GTP-gamma-S Tetralithium Salt Waste" and include any other components of the solution.

- Indicate the approximate concentration and volume.
- Storage of Waste:
 - Store the waste container in a designated, secure area away from incompatible materials.
 - Ensure the container is sealed to prevent leaks or spills.
- Arranging for Disposal:
 - Contact your institution's EHS office to schedule a pickup for hazardous chemical waste.
 - Do not dispose of GTP- γ -S 4Li down the drain or in regular trash.

Quantitative Data Summary

The following table summarizes the key quantitative properties of GTP- γ -S 4Li.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ Li ₄ N ₅ O ₁₃ P ₃ S[5]
Molecular Weight	~563.0 g/mol [4][5]
CAS Number	94825-44-2[1][5]
Appearance	White to off-white solid/powder[1][4]
Purity	≥75% to >90% (Varies by supplier)[1][5][6]
Solubility	Soluble in water (e.g., up to 75 mg/mL or 100 mM)[5][6]
Storage Temperature	-20°C (long-term)[2][4][5][6]
λ_{max}	253 nm[6]

Experimental Protocols

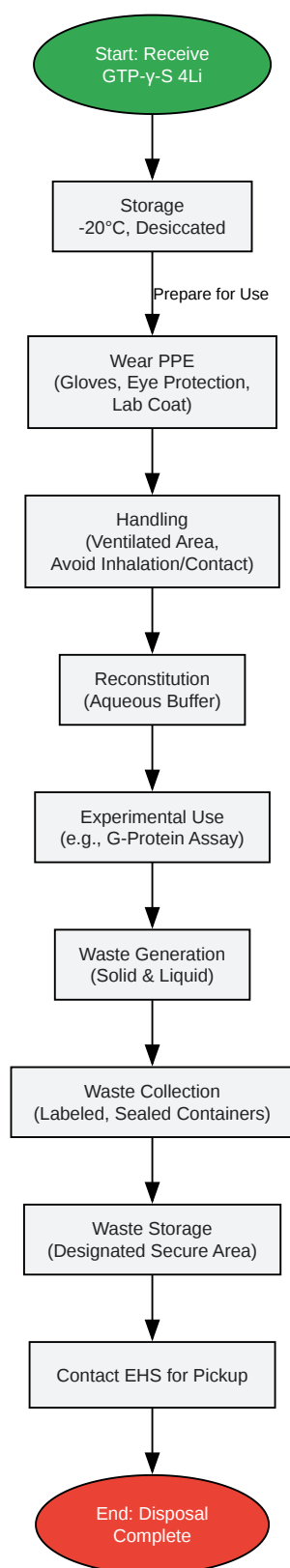
A common application of GTP- γ -S is in G-protein activation assays, often utilizing a radiolabeled form, [³⁵S]GTP- γ -S, to measure agonism at G protein-coupled receptors (GPCRs).

[6][7]

General [^{35}S]GTP- γ -S Binding Assay Protocol:

- Membrane Preparation: Prepare cell membranes expressing the GPCR of interest.
- Assay Buffer: Prepare an assay buffer typically containing Tris-HCl, MgCl_2 , NaCl, and GDP. The GDP helps to minimize basal binding.[7]
- Reaction Mixture: In a microplate, combine the cell membranes, the agonist being tested, and [^{35}S]GTP- γ -S in the assay buffer.
- Incubation: Incubate the mixture at a controlled temperature (e.g., 30°C) for a specific time to allow for binding.
- Termination and Separation: Stop the reaction by rapid filtration through a filter mat, which traps the membranes with bound [^{35}S]GTP- γ -S. Unbound [^{35}S]GTP- γ -S is washed away.[8]
- Detection: Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis: The amount of radioactivity is proportional to the level of G-protein activation by the agonist.

Visual Workflow for Handling and Disposal



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Caption: Workflow for Safe Handling and Disposal of GTP-γ-S 4Li.

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